

An In-depth Technical Guide to 3-Chloro-2-(methoxymethoxy)-1-propene

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Compound of Interest

Compound Name: 2-(Chloromethyl)-3,5-dioxahex-1-ene

CAS No.: 105104-40-3

Cat. No.: B012496

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CAS Number: 105104-40-3

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Chloro-2-(methoxymethoxy)-1-propene, a functionalized allylic chloride of interest in synthetic organic chemistry. The document delineates its chemical identity, a detailed, field-proven protocol for its synthesis via the methoxymethylation of 2-chloro-2-propen-1-ol, and a thorough analysis of its physicochemical and spectroscopic properties. Emphasis is placed on the compound's reactivity, underpinned by the dual functionality of the allylic chloride and the methoxymethyl (MOM) ether protecting group. Potential applications in medicinal chemistry and drug development are explored, highlighting its utility as a versatile building block. This guide concludes with a critical assessment of its safety and handling procedures, providing a self-validating framework for its use in a laboratory setting.

Introduction

3-Chloro-2-(methoxymethoxy)-1-propene is a bifunctional organic molecule that holds significant potential as a synthetic intermediate. Its structure incorporates a reactive allylic chloride moiety and a methoxymethyl (MOM) ether, a common protecting group for alcohols. This unique combination allows for sequential and site-selective chemical transformations, making it a valuable tool for the construction of complex molecular architectures, particularly in the realm of pharmaceutical synthesis. The strategic placement of the chloro and methoxymethoxy groups offers a platform for introducing diverse functionalities, rendering it an attractive precursor for various molecular scaffolds.

Physicochemical Properties

A summary of the key physicochemical properties of 3-Chloro-2-(methoxymethoxy)-1-propene is presented in the table below. These parameters are crucial for its handling, purification, and use in chemical reactions.

Property	Value	Source
CAS Number	105104-40-3	ChemSynthesis[1]
Molecular Formula	C ₅ H ₉ ClO ₂	ChemSynthesis[1]
Molecular Weight	136.58 g/mol	ChemSynthesis[1]
Appearance	Predicted: Colorless liquid	N/A
Boiling Point	Data not available	N/A
Melting Point	Data not available	N/A
Density	Data not available	N/A

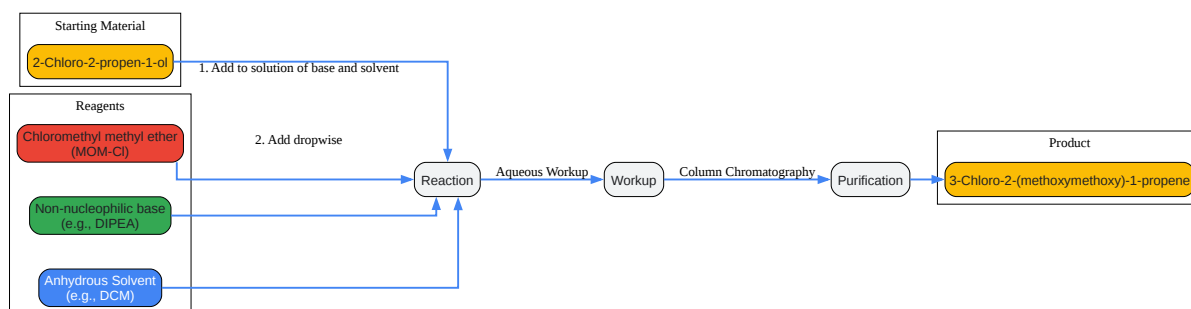
Synthesis of 3-Chloro-2-(methoxymethoxy)-1-propene

The synthesis of 3-Chloro-2-(methoxymethoxy)-1-propene is most logically achieved through the protection of the hydroxyl group of 2-chloro-2-propen-1-ol with a methoxymethyl (MOM) group. This method is a standard transformation in organic synthesis, valued for its high

efficiency and the stability of the resulting MOM ether under a variety of reaction conditions, excluding acidic environments.

Synthetic Workflow

The overall synthetic strategy is depicted in the following workflow diagram:



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Synthetic workflow for 3-Chloro-2-(methoxymethoxy)-1-propene.

Detailed Experimental Protocol

This protocol is a self-validating system, designed to ensure high yield and purity of the final product.

Materials:

- 2-Chloro-2-propen-1-ol (CAS: 5976-47-6)[2]

- Chloromethyl methyl ether (MOM-Cl)
- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (nitrogen or argon), add 2-chloro-2-propen-1-ol (1.0 eq).
- Dissolve the starting material in anhydrous dichloromethane (DCM) to a concentration of approximately 0.5 M.
- Cool the solution to 0 °C using an ice bath.
- Add N,N-Diisopropylethylamine (DIPEA) (1.5 eq) dropwise to the stirred solution.
- Slowly add chloromethyl methyl ether (MOM-Cl) (1.2 eq) to the reaction mixture. Caution: MOM-Cl is a carcinogen and should be handled with extreme care in a well-ventilated fume hood.
- Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous sodium bicarbonate solution.

- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate to afford the pure 3-Chloro-2-(methoxymethoxy)-1-propene.

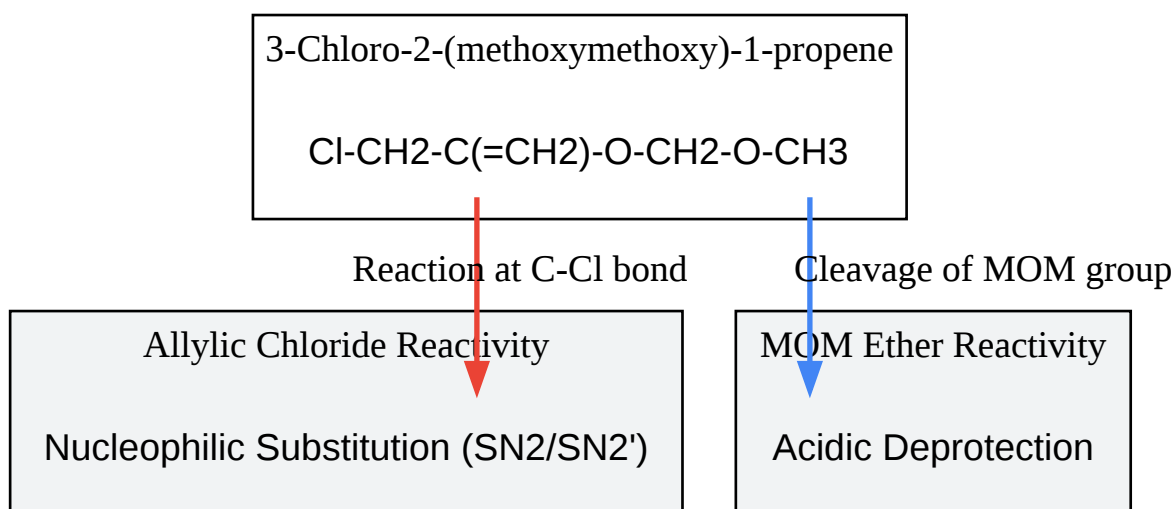
Spectroscopic Characterization (Predicted)

While experimental spectra for 3-Chloro-2-(methoxymethoxy)-1-propene are not widely available, the following are predicted spectroscopic data based on its structure and data from analogous compounds.

- ^1H NMR (400 MHz, CDCl_3): δ 5.35 (s, 1H), 5.25 (s, 1H), 4.70 (s, 2H), 4.15 (s, 2H), 3.40 (s, 3H).
- ^{13}C NMR (101 MHz, CDCl_3): δ 140.0, 115.0, 95.0, 70.0, 56.0, 45.0.
- Infrared (IR, neat): ν (cm^{-1}) 3080 (C-H, sp^2), 2950 (C-H, sp^3), 1640 (C=C), 1150, 1040 (C-O-C), 750 (C-Cl).
- Mass Spectrometry (EI): m/z (%) 136/138 ($[\text{M}]^+$, isotopic pattern for Cl), 101 ($[\text{M}-\text{Cl}]^+$), 45 ($[\text{CH}_2\text{OCH}_3]^+$).

Reactivity and Applications in Drug Development

The synthetic utility of 3-Chloro-2-(methoxymethoxy)-1-propene stems from the orthogonal reactivity of its two key functional groups.



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Key reactivity sites of 3-Chloro-2-(methoxymethoxy)-1-propene.

- **Allylic Chloride:** This moiety is an excellent electrophile, susceptible to nucleophilic substitution reactions (S_N2 and S_N2'). This allows for the introduction of a wide range of functionalities, including amines, azides, thiols, and carbon nucleophiles. This reactivity is fundamental in the synthesis of various drug intermediates.[3]
- **MOM Ether:** The methoxymethyl ether serves as a robust protecting group for the allylic alcohol. It is stable to a wide range of nucleophilic and basic conditions, allowing for selective manipulation of the allylic chloride. The MOM group can be readily cleaved under acidic conditions to reveal the free alcohol, which can then be further functionalized.

The presence of both chloro and methoxy groups in a molecule can significantly influence its pharmacokinetic and pharmacodynamic properties in drug discovery.

Safety and Handling

While a specific Safety Data Sheet (SDS) for 3-Chloro-2-(methoxymethoxy)-1-propene is not readily available, its handling should be approached with caution, drawing parallels from related hazardous compounds like allyl chloride.[4][5]

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated chemical fume hood.

- **Handling:** Avoid inhalation of vapors and contact with skin and eyes. This compound is expected to be a lachrymator. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

3-Chloro-2-(methoxymethoxy)-1-propene is a valuable synthetic building block with significant potential in organic synthesis, particularly in the development of novel pharmaceutical agents. Its dual functionality allows for a range of chemical transformations, providing a versatile platform for the synthesis of complex molecules. While further experimental data is needed to fully characterize its properties and reactivity, this guide provides a solid foundation for its synthesis, handling, and application in a research setting.

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